

Technical Guide: Megastigmatrienone D in Tea & Essential Oils

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Compound of Interest

Compound Name: *Megastigmatrienone D*

CAS No.: 13215-88-8

Cat. No.: B145869

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Identity, Biosynthesis, and Analytical Protocols

Executive Summary

Megastigmatrienone (4-(2-butenylidene)-3,5,5-trimethylcyclohex-2-en-1-one), often referred to commercially as Tabanone, is a C13-norisoprenoid vital to the aroma profile of fermented teas (Black, Oolong), tobacco, and *Osmanthus fragrans* absolute.^[1] While typically analyzed as a mixture of four stereoisomers, **Megastigmatrienone D** (often correlating to the late-eluting isomer) possesses unique sensory thresholds and stability characteristics. This guide outlines the specific chemical constitution of Isomer D, its formation via carotenoid degradation, and validated protocols for its extraction and quantification.

Chemical Constitution & Stereochemistry

Megastigmatrienones exist as four geometric isomers due to the configuration of the double bonds at positions 6 and 8. In complex matrices like tea and essential oils, they typically co-elute or appear as a cluster.

Isomeric Nomenclature

The designation "A, B, C, D" often corresponds to the elution order on polar capillary columns (e.g., DB-WAX).

Common Name	Isomer Code	Chemical Structure (IUPAC)	CAS Registry	Characteristics
Megastigmatrienone A	Isomer 1	(6Z, 8E)-Megastigma-4,6,8-trien-3-one	5492-79-5	Major isomer; Tobacco-like, spicy.
Megastigmatrienone B	Isomer 2	(6Z, 8Z)-Megastigma-4,6,8-trien-3-one	13215-88-8	Floral, woody nuances.
Megastigmatrienone C	Isomer 3	(6E, 8E)-Megastigma-4,6,8-trien-3-one	Mixed	Earthy, heavy.
Megastigmatrienone D	Isomer 4	(6E, 8Z)-Megastigma-4,6,8-trien-3-one	5164-78-3	Sweet, dried fruit, persistent.

Note on Isomer D: Isomer D is thermodynamically less stable than Isomer A. Its presence is often a marker of specific thermal processing (e.g., the drying stage of black tea or the curing of tobacco) where isomerization occurs.

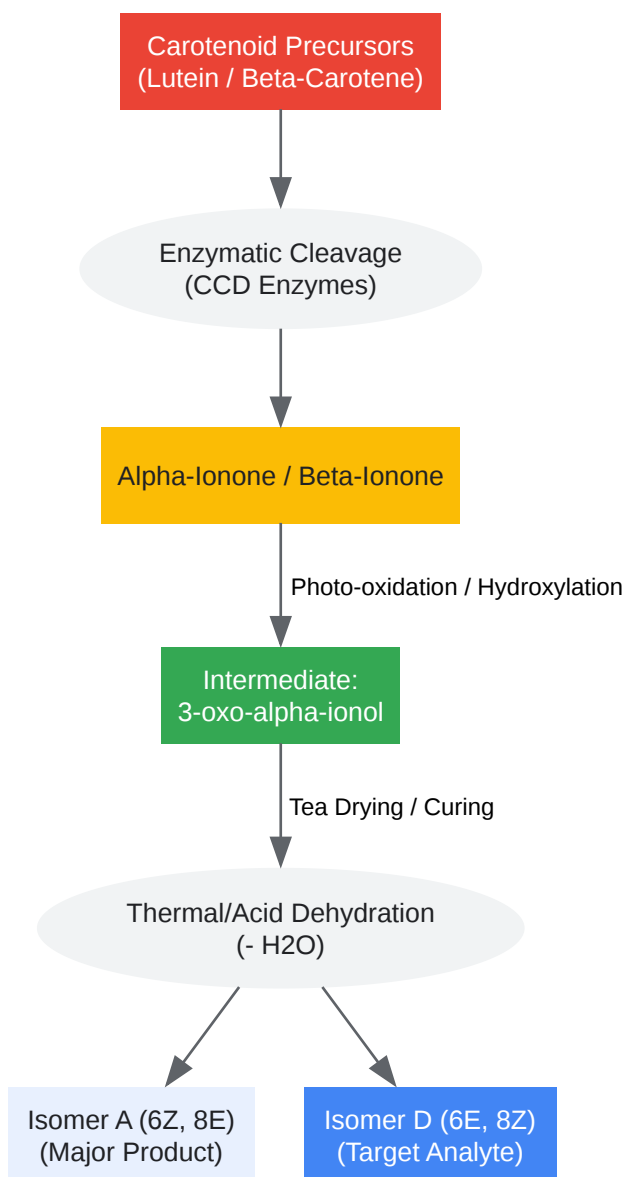
Biosynthetic Pathway

Megastigmatrienones are not primary metabolites; they are degradation products of carotenoids (Lutein and

-Carotene). In tea (*Camellia sinensis*), this process is triggered by enzymatic oxidation during the "fermentation" (oxidation) stage and accelerated by thermal drying.

Mechanism of Formation

- Precursor Cleavage: Carotenoids are cleaved by Carotenoid Cleavage Dioxygenases (CCDs) to form ionones.
- Hydroxylation:
 - Ionone is converted to 3-oxo-
 - ionol.
- Acid/Thermal Dehydration: This is the critical step. 3-oxo-
 - ionol undergoes dehydration to form the megastigmatrienone skeleton. The specific ratio of isomers (A vs. D) is determined by the pH and temperature during this step.



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Caption: Biosynthetic formation of Megastigmatrienone isomers via the degradation of carotenoids and dehydration of the 3-oxo-alpha-ionol intermediate.

Occurrence in Natural Matrices

The concentration of **Megastigmatrienone D** varies significantly based on processing.

Matrix	Total Megastigmatrienones (ppb)	Isomer D Presence	Notes
Green Tea (Non-fermented)	< 10	Trace	Lack of oxidation prevents precursor formation.
Black Tea (Fully fermented)	50 - 300	High	Formed during the drying/firing stage.
Osmanthus Absolute	2,000 - 5,000	Moderate	Co-occurs with high levels of ionones.
Tobacco (Cured)	> 10,000	Very High	Key marker of flavor quality.

Analytical Protocol: Isolation & Quantification

Due to the thermal instability of Isomer D, Solvent Assisted Flavor Evaporation (SAFE) is preferred over steam distillation to prevent artifact formation. For rapid screening, SPME is the standard.

Protocol: Headspace SPME-GC-MS

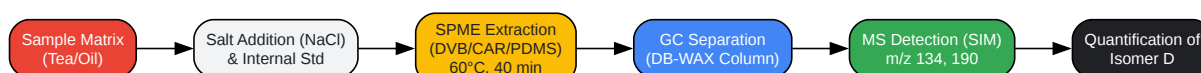
This protocol allows for the separation of Isomer D from the A/B/C cluster.

Reagents & Materials:

- Fiber: 50/30 μ m DVB/CAR/PDMS (Divinylbenzene/Carboxen/Polydimethylsiloxane) - Critical for covering the polarity range of C13 norisoprenoids.
- Internal Standard: 2-Octanol or d3-Beta-Ionone (50 μ g/L).
- Column: DB-WAX (Polar) or equivalent (60m x 0.25mm x 0.25 μ m). Non-polar columns (DB-5) often fail to resolve Isomer D from Isomer C.

Step-by-Step Workflow:

- Sample Prep: Weigh 2.0g of tea sample (or 100µL essential oil diluted in ethanol) into a 20mL headspace vial. Add 5mL saturated NaCl solution (to salt-out volatiles).
- Equilibration: Incubate at 60°C for 20 minutes with agitation (500 rpm).
- Extraction: Expose SPME fiber to headspace for 40 minutes at 60°C.
- Desorption: Insert fiber into GC injector at 250°C for 5 minutes (Splitless mode).
- GC Gradient:
 - Start: 40°C (hold 2 min).
 - Ramp 1: 5°C/min to 200°C.
 - Ramp 2: 10°C/min to 240°C (hold 5 min).
- MS Detection: Operate in SIM (Selected Ion Monitoring) mode for sensitivity.
 - Target Ions: m/z 134 (Base peak), 190 (Molecular ion), 175, 147.
 - Note: Isomer D typically elutes last on a WAX column.



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Caption: Validated SPME-GC-MS workflow for the isolation of Megastigmatrienone isomers.

Sensory Implications

In drug development and flavor chemistry, the specific ratio of Isomer D is critical.

- The "Tabanone" Effect: The mixture provides a "dried tobacco" and "honey" note.
- Isomer D Specifics: While Isomer A is spicy/woody, Isomer D contributes the sweet, dried-fruit, and hay-like bottom notes that persist. In tea beverages, a higher ratio of Isomer D

correlates with a "smoother" aged perception, whereas high Isomer A can be perceived as sharper or greener.

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